

An In-depth Technical Guide to the Safe Handling of 1-Bromoheptane

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Compound of Interest

Compound Name: 1-Bromoheptane

Cat. No.: B155011

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-bromoheptane** (CAS No. 629-04-9), a key intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

1-Bromoheptane is classified as a flammable liquid and vapor.^{[1][2][3][4][5][6]} It can cause skin and eye irritation, and inhalation may lead to respiratory tract irritation.^{[1][4][7][8][9]} Vapors may cause dizziness or suffocation.^{[1][9]} The toxicological properties of this substance have not been fully investigated, warranting cautious handling.^[1]

GHS Classification:

- Flammable liquids (Category 3)^{[2][3][5]}
- Skin irritation (Category 2)^{[3][4]}
- Serious eye irritation (Category 2)^{[3][4]}
- Specific target organ toxicity — single exposure (Category 3), Respiratory system^{[4][10]}

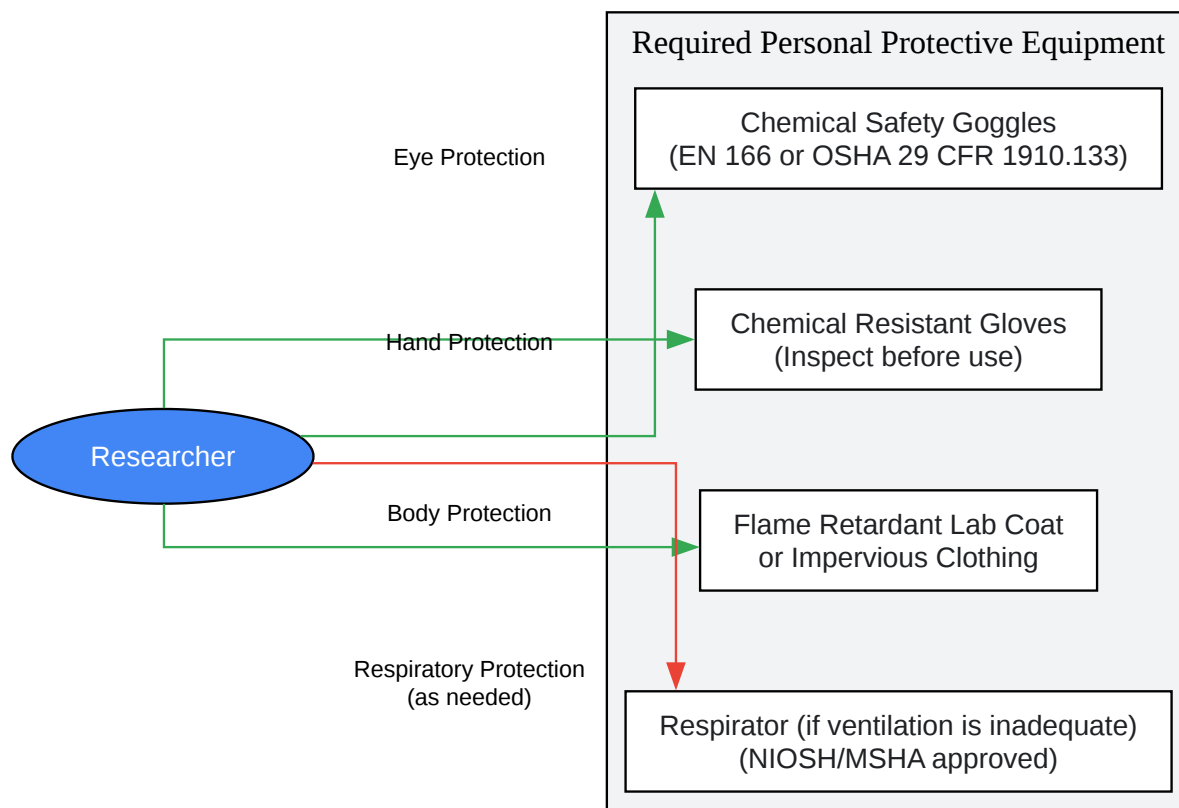
Physical and Chemical Properties

Understanding the physical and chemical properties of **1-bromoheptane** is essential for its safe handling and storage.

Property	Value	References
Molecular Formula	C ₇ H ₁₅ Br	[2] [4]
Molecular Weight	179.10 g/mol	[2] [3] [4]
Appearance	Colorless to slightly yellow liquid	[1] [11] [12]
Boiling Point	180 °C (356 °F) at 760 mmHg	[4] [10] [12] [13] [14]
Melting Point	-58 °C (-72.4 °F)	[4] [10] [12] [13] [14]
Flash Point	60 °C (140 °F)	[1] [9] [10] [14]
Density	1.14 g/mL at 25 °C	[13]
Vapor Density	6.18 (Air = 1.0)	[2]
Solubility	Insoluble in water. Soluble in common organic solvents.	[10] [11]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1-bromoheptane** to prevent exposure.



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Caption: Recommended PPE for handling **1-bromoheptane**.

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Ground and bond containers when transferring material to prevent static discharge.[1]
- Use non-sparking tools and explosion-proof equipment.[1][4]
- Avoid contact with skin, eyes, and clothing.[1][9]
- Do not breathe vapors or mist.[1][9]

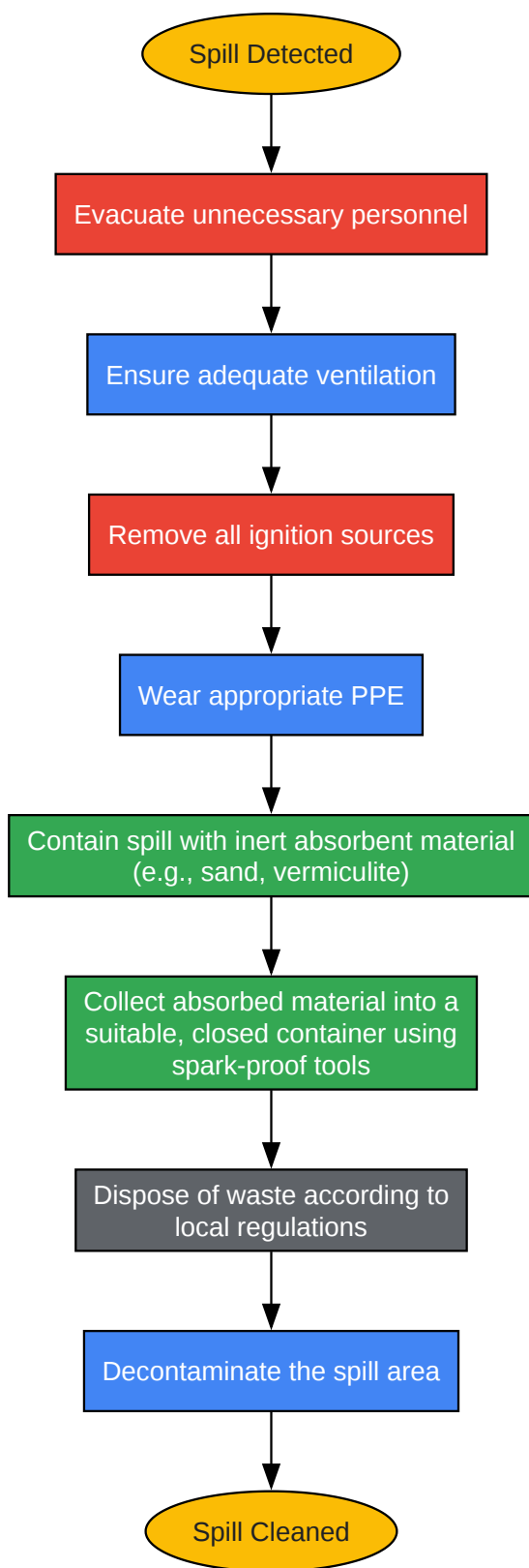
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[2\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[15\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[15\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to minimize hazards.



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Caption: Workflow for handling a **1-bromoheptane** spill.

Experimental Protocol for Spill Neutralization:

- **Evacuation and Ventilation:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated to disperse vapors.[\[2\]](#)[\[15\]](#)
- **Control Ignition Sources:** Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[15\]](#)
- **Personal Protection:** Don appropriate PPE, including chemical-resistant gloves, safety goggles, a lab coat, and a respirator if ventilation is inadequate.[\[1\]](#)[\[2\]](#)
- **Containment:** For small spills, absorb the liquid with an inert material like vermiculite, dry sand, or earth.[\[1\]](#) Do not use combustible materials.
- **Collection:** Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[4\]](#)
- **Decontamination:** Clean the spill area thoroughly with soap and water.[\[2\]](#)
- **Disposal:** Dispose of the waste material in accordance with all applicable federal, state, and local regulations.[\[2\]](#)[\[16\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Experimental Protocols for First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[15\]](#)
- **Skin Contact:** Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[2\]](#) Seek medical attention if irritation develops or persists.[\[1\]](#)[\[2\]](#)
- **Inhalation:** Remove the individual from the exposure area to fresh air immediately.[\[1\]](#)[\[2\]](#) If the person is not breathing, give artificial respiration. If breathing is difficult, administer oxygen.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, give 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1][2] Seek immediate medical attention.[1][2]

Fire-Fighting Measures

1-Bromoheptane is a flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[1][9]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4][5][15] For large fires, use water spray, fog, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[15]
- Specific Hazards: During a fire, irritating and toxic gases may be generated, including carbon monoxide, carbon dioxide, and hydrogen bromide.[1][2] Containers may explode when heated.[1][4]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent). [1][2][4]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[10] Dispose of **1-bromoheptane** and its containers in accordance with local, regional, and national regulations.[2][10][16] It is recommended to use a licensed professional waste disposal service.[2][16]

Toxicological Information

The toxicological properties of **1-bromoheptane** have not been fully investigated.[1] Limited data is available:

- Acute Toxicity:
 - LD50 Intraperitoneal (mouse): 2,440 mg/kg[2]

- LC50 Inhalation (mouse): 12,000 mg/m³/2H[1][3]
- Carcinogenicity: Not listed by ACGIH, IARC, NTP, or CA Prop 65.[1] It is not identified as a probable, possible, or confirmed human carcinogen by IARC.[2][16]

This document is intended as a guide and does not purport to be all-inclusive. Always refer to the most current Safety Data Sheet (SDS) for **1-bromoheptane** before use.

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